Application Notes and Protocols for the Analytical Quantification of Zinc Nitrite

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Zinc nitrite*
CAS No.:	*10102-02-0*
Cat. No.:	*B158719*

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Introduction

Zinc nitrite, an inorganic salt, is utilized in various industrial and pharmaceutical applications. Accurate quantification of the nitrite ion in samples containing zinc is crucial for quality control, stability studies, and safety assessments. The analytical methods primarily target the nitrite anion (NO_2^-), and the presence of the zinc cation (Zn^{2+}) is a key consideration for potential matrix effects and interferences. These application notes provide detailed protocols and performance data for the quantification of nitrite in the presence of zinc, focusing on four principal analytical techniques:

- UV-Visible Spectrophotometry (Griess Assay)
- Ion Chromatography (IC)
- High-Performance Liquid Chromatography (HPLC) with UV Detection
- Electrochemical Methods

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UV-Visible Spectrophotometry: The Griess Assay

The Griess assay is a well-established and cost-effective colorimetric method for the quantification of nitrite. The reaction involves the diazotization of sulfanilamide by nitrite in an acidic medium, followed by coupling with N-(1-naphthyl)ethylenediamine dihydrochloride (NED) to form a colored azo dye, which is measured spectrophotometrically.

Data Presentation

Parameter	Performance Characteristics
Linear Range	0.01 - 1.70 mg/L[1]
Limit of Detection (LOD)	5 x 10^{-4} mg/L[1]
Limit of Quantification (LOQ)	85 µg/L[2]
Wavelength of Max. Absorbance	540 nm[3]
Precision (%RSD)	< 4%[1]
Recovery	99.0% - 102%[1]

Signaling Pathway: The Griess Reaction

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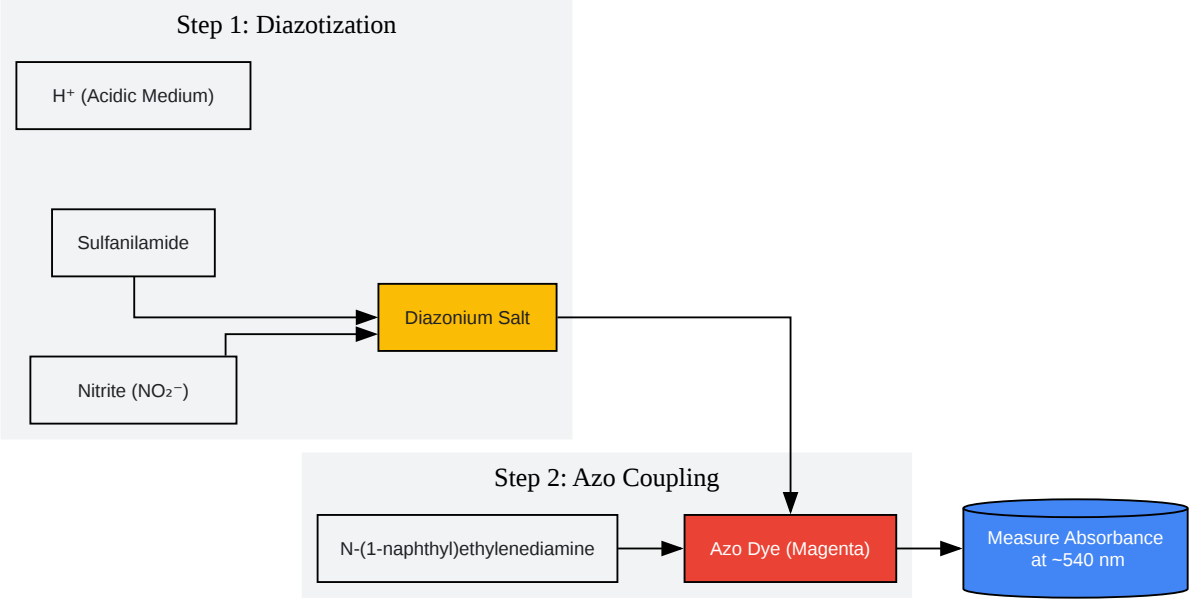

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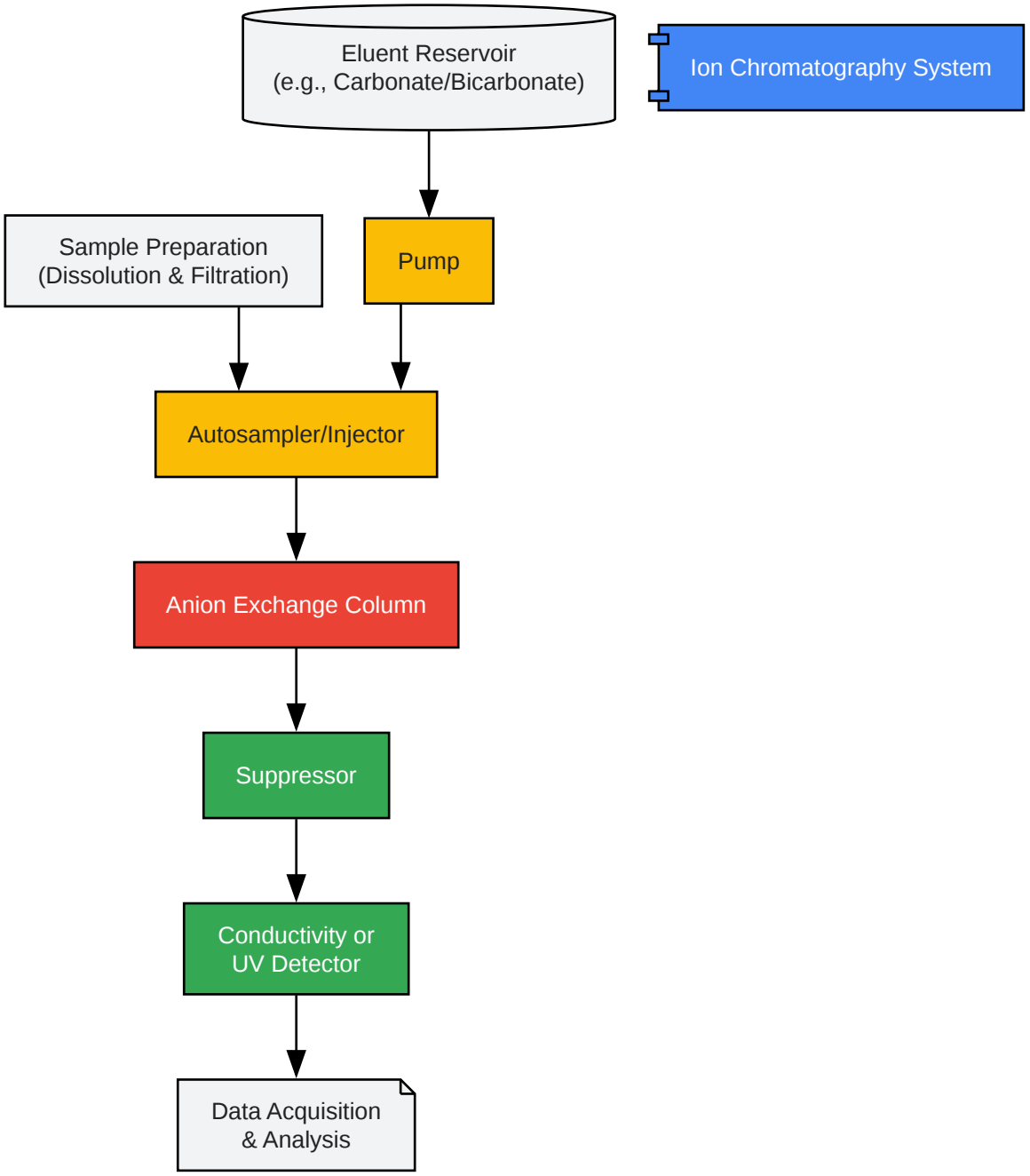

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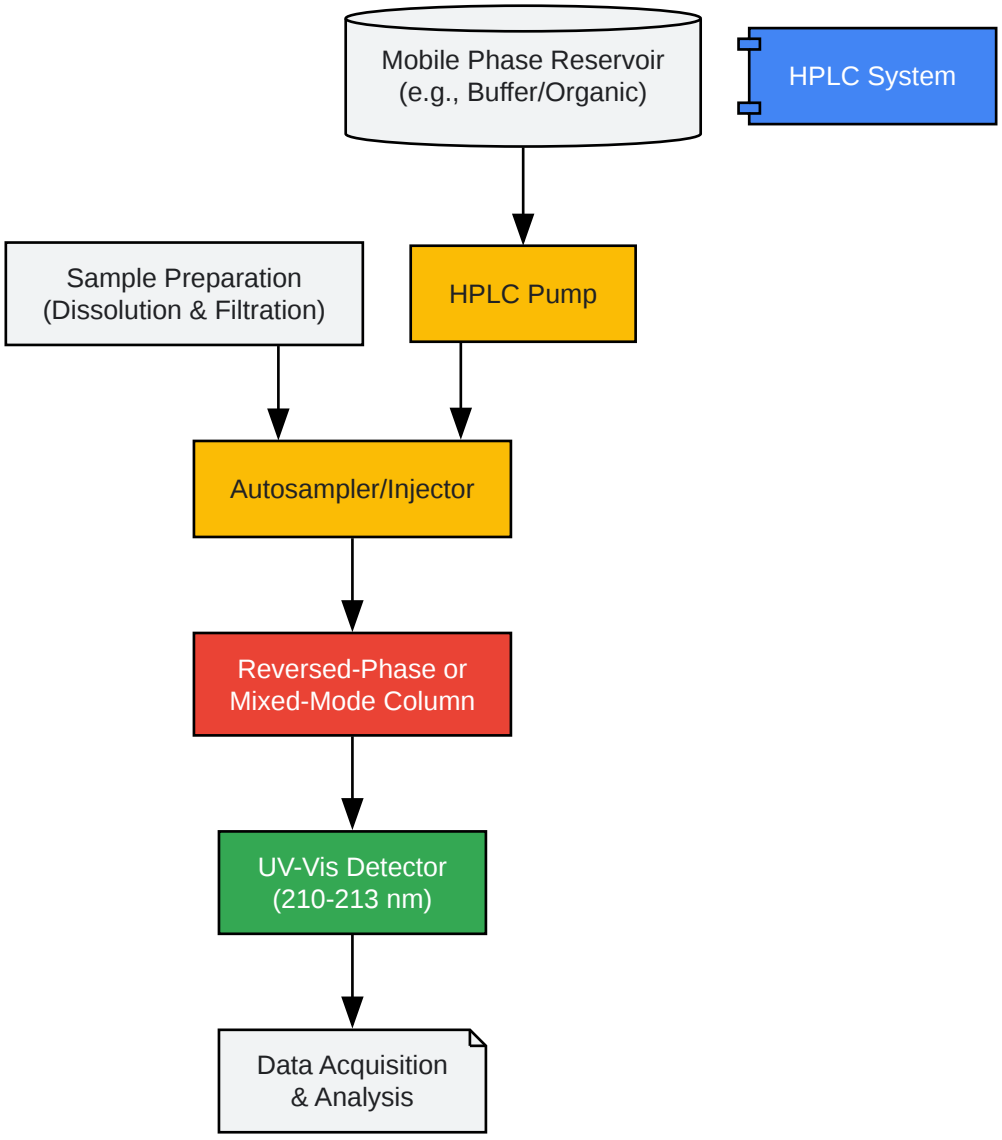

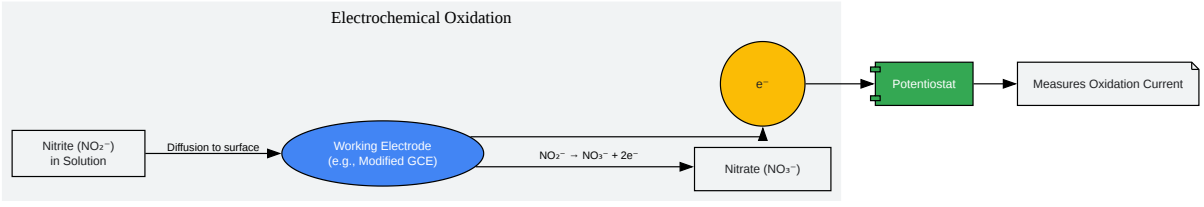

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